

Senkyunolide J: A Technical Overview of its Physicochemical Properties and Biological Potential

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Compound of Interest

Compound Name: *Senkyunolide J*

Cat. No.: *B15590788*

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Introduction

Senkyunolide J is a naturally occurring phthalide compound isolated from the rhizome of *Ligusticum chuanxiong* (also known as Chuanxiong), a perennial herb widely used in traditional medicine.[1] Phthalides from this plant, including the senkyunolide family, are recognized for a range of pharmacological activities, such as anti-inflammatory, analgesic, and cardiovascular-protective effects.[2][3] While extensive research has been conducted on its isomers like Senkyunolide I and H, **Senkyunolide J** remains a less-explored but promising molecule. This guide provides a consolidated overview of the known physical and chemical properties of **Senkyunolide J**, details common experimental protocols for its isolation, and discusses its biological activities in the context of related compounds.

Physical and Chemical Properties of Senkyunolide J

Quantitative data regarding the physicochemical properties of **Senkyunolide J** are summarized below. It is important to note that many of the specific thermodynamic values are derived from computational models.

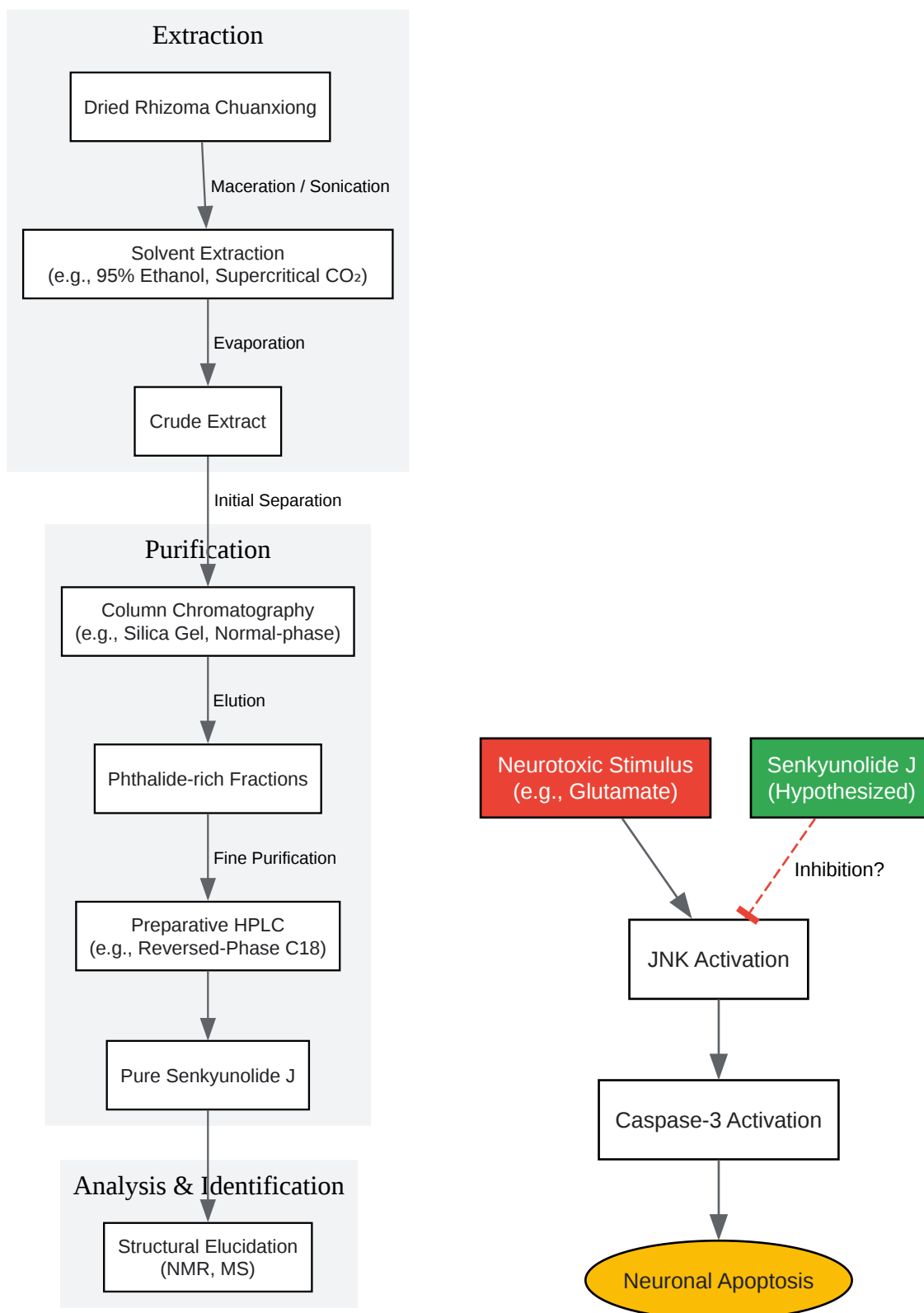
Property	Value	Source(s)
Molecular Formula	C ₁₂ H ₁₈ O ₄	[4]
Molecular Weight	226.27 g/mol	[4]
CAS Registry Number	94530-86-6	[4]
Normal Boiling Point	783.83 K (Predicted)	[4]
Normal Melting Point	488.31 K (Predicted)	[4]
Octanol/Water Partition Coefficient (logP)	0.914 (Predicted)	[4]
Water Solubility (log ₁₀ WS)	-2.21 (in mol/L) (Predicted)	[4]

Experimental Protocols

While protocols specifically optimized for **Senkyunolide J** are not extensively detailed in the literature, methodologies for isolating its isomers and other phthalides from *Ligusticum chuanxiong* are well-established. These methods provide a strong foundation for the extraction and purification of **Senkyunolide J**.

General Extraction and Isolation Workflow

The general procedure involves solvent extraction from the plant material, followed by multi-step chromatographic purification.



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